

Technical Support Center: Minimizing Variability in Colistin MIC Testing

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Compound of Interest

Compound Name: Colistin IV

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This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize variability in colistin Minimum Inhibitory Concentration (MIC) testing.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: Why are my colistin MIC results inconsistent and highly variable?

Variability in colistin MIC testing is a well-documented issue stemming from the unique physicochemical properties of the colistin molecule.^{[1][2]} Colistin is a polycationic peptide, which means it carries a positive charge.^{[3][4]} This characteristic leads to several challenges:

- **Adsorption to Plastics:** Colistin readily binds to negatively charged surfaces, particularly polystyrene, which is commonly used for 96-well microtiter plates.^{[1][3][5]} This binding reduces the effective concentration of the antibiotic in the test well, leading to falsely elevated MIC values.^{[1][3]}

- **Poor Agar Diffusion:** As a large molecule, colistin diffuses poorly through agar, making methods like disk diffusion and gradient tests unreliable and prone to high error rates.[2][4][6]
- **Media Composition:** The concentration of divalent cations (Ca^{2+} and Mg^{2+}) in the testing medium can significantly influence colistin's activity.[7][8]
- **Form of Colistin Used:** The use of the inactive prodrug, colistin methanesulfonate (CMS), instead of the active form, colistin sulfate, will yield inaccurate results.[2][4]

Q2: Which type of plastic labware is best for colistin experiments to minimize binding?

The choice of labware is critical for accurate colistin MIC testing. Polystyrene is the most problematic material due to its high binding affinity for colistin.[3][5]

- **Most Problematic:** Standard polystyrene plates can adsorb a significant amount of colistin. Studies have shown that after 24 hours, as little as 2% of the initial colistin concentration may remain in solution in plates from some manufacturers.[3][9]
- **Better Alternative:** Polypropylene shows less binding than polystyrene.[3][5]
- **Recommended:** Low-protein-binding polypropylene is the best choice to minimize drug loss and should be used for preparing and storing colistin solutions.[3][5]

The joint CLSI/EUCAST working group, however, still recommends using untreated, plain polystyrene trays for the reference broth microdilution (BMD) method to maintain standardization, acknowledging that binding remains a significant variable.[1][10]

Q3: I'm observing falsely high MIC values. What is the likely cause?

Falsely elevated MICs are most often caused by the loss of active colistin from the testing medium due to adsorption.

- **Primary Cause:** The binding of colistin to the surface of polystyrene microtiter plates is a major technical issue that reduces the available drug concentration, potentially misclassifying a susceptible isolate as resistant.[1][4]
- **Troubleshooting Steps:**

- Verify Labware: Confirm you are using the recommended labware (untreated polystyrene for the reference BMD method). Be aware that different brands of polystyrene plates can lead to different MIC values due to varying levels of colistin binding.[9][11]
- Use Recommended Method: Ensure you are using the reference broth microdilution (BMD) method, as other methods like gradient diffusion (E-test) are known to underestimate MICs and produce falsely susceptible results.[12][13]
- Check Colistin Form: Confirm you are using colistin sulfate, not colistin methanesulfonate (CMS).[4] CMS is an inactive prodrug that hydrolyzes in vitro to the active form, leading to artificially higher MICs.[4][14]

Q4: Can I use additives like Polysorbate 80 (Tween 80) to prevent colistin from binding to plastic?

While surfactants like Polysorbate 80 can reduce the binding of drugs to plastics, their use in colistin susceptibility testing is not recommended by CLSI or EUCAST.[4][10] Polysorbate 80 has been shown to have a synergistic effect with colistin and may possess its own mild antibacterial activity, which can complicate the interpretation of MIC results.[4]

Q5: Which colistin salt should I use for susceptibility testing: sulfate or methanesulfonate (CMS)?

You must use colistin sulfate for all in vitro susceptibility testing.[1][4] Colistin methanesulfonate (CMS) is an inactive prodrug that is administered to patients and converted to the active colistin in the body.[2] In laboratory testing, the conversion of CMS to active colistin is variable and incomplete, resulting in MICs that are three to eight times higher than those obtained with colistin sulfate.[4][14][15]

Q6: Why are disk diffusion and gradient diffusion (E-test) methods not recommended for colistin?

Both EUCAST and CLSI have issued warnings against the use of disk diffusion and gradient diffusion methods for determining colistin susceptibility.[10][13]

- Disk Diffusion: This method is unreliable because colistin is a large molecule that diffuses poorly in agar.[2][4] This results in unacceptably high error rates and an inability to

distinguish between susceptible and resistant isolates.[4][6]

- Gradient Diffusion (e.g., E-test): These tests are known to underestimate colistin MICs, leading to a significant number of falsely susceptible results (very major errors).[12][16]

The only internationally recognized reference method is broth microdilution (BMD).[1][6]

Data on Factors Affecting Colistin MIC

Quantitative data from various studies highlights the critical impact of methodology and materials on colistin MIC results.

Table 1: Effect of Labware Material on Available Colistin Concentration

Labware Material	Initial Colistin Conc. (mg/L)	Concentration after 24h Incubation (%)	Reference
Greiner Bio-One Polystyrene	8	2%	[9]
Nunc Polystyrene	8	70%	[9]
Low-Protein-Binding Polypropylene	8	59-90%	[5]
Standard Polypropylene	8	~50-80% (variable)	[5]
Soda-Lime Glass	8	~40-70% (variable)	[5]

Table 2: Comparison of Different Colistin Susceptibility Testing Methods (Compared to a reference method of Broth Microdilution with Polysorbate 80 (BMD-T) to maximize available colistin)

Method	Essential Agreement	Categorical Agreement	Very Major Errors (False Susceptibility)	Reference
Broth Macrodilution (TDS)	83%	>90%	0%	[12]
Agar Dilution	Not specified	>90%	0%	[12]
Sensititre (GNXF)	Not specified	>90%	0%	[12]
Broth Microdilution (BMD, no additive)	34%	88%	10%	[12]
Etest (Gradient Diffusion)	Not specified	Not specified	47-53%	[12]

Experimental Protocols

Reference Broth Microdilution (BMD) Protocol for Colistin MIC Testing

This protocol is based on the joint recommendations from the CLSI-EUCAST Polymyxin Breakpoints Working Group.[1][10]

1. Materials:

- Colistin Standard: Use colistin sulfate powder. Do not use colistin methanesulfonate (CMS). [1]
- Medium: Cation-Adjusted Mueller-Hinton Broth (CAMHB).[1][17] Prepare according to the manufacturer's instructions to ensure correct concentrations of Ca²⁺ (20-25 mg/L) and Mg²⁺ (10-12.5 mg/L).[18]
- Labware: Untreated, plain 96-well polystyrene microtiter plates.[1]

- Bacterial Strains: Test isolates and Quality Control (QC) strains (e.g., *E. coli* ATCC® 25922™ and *P. aeruginosa* ATCC® 27853™).[4] EUCAST also recommends a resistant QC strain like *E. coli* NCTC 13846 (*mcr-1* positive).[4]

2. Inoculum Preparation:

- From a fresh (18-24 hour) culture on a non-selective agar plate, select 3-5 isolated colonies.
- Suspend the colonies in sterile saline or broth.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- Dilute this standardized suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microtiter plate.[2][19]

3. Preparation of Colistin Dilutions:

- Prepare a stock solution of colistin sulfate in sterile water.
- Perform serial two-fold dilutions of the colistin stock solution directly in the microtiter plates using CAMHB.[2]
- The typical final concentration range to test is 0.06 to 64 mg/L.[2] The final volume in each well before adding the inoculum is typically 50 μ L or 100 μ L depending on the system.

4. Inoculation and Incubation:

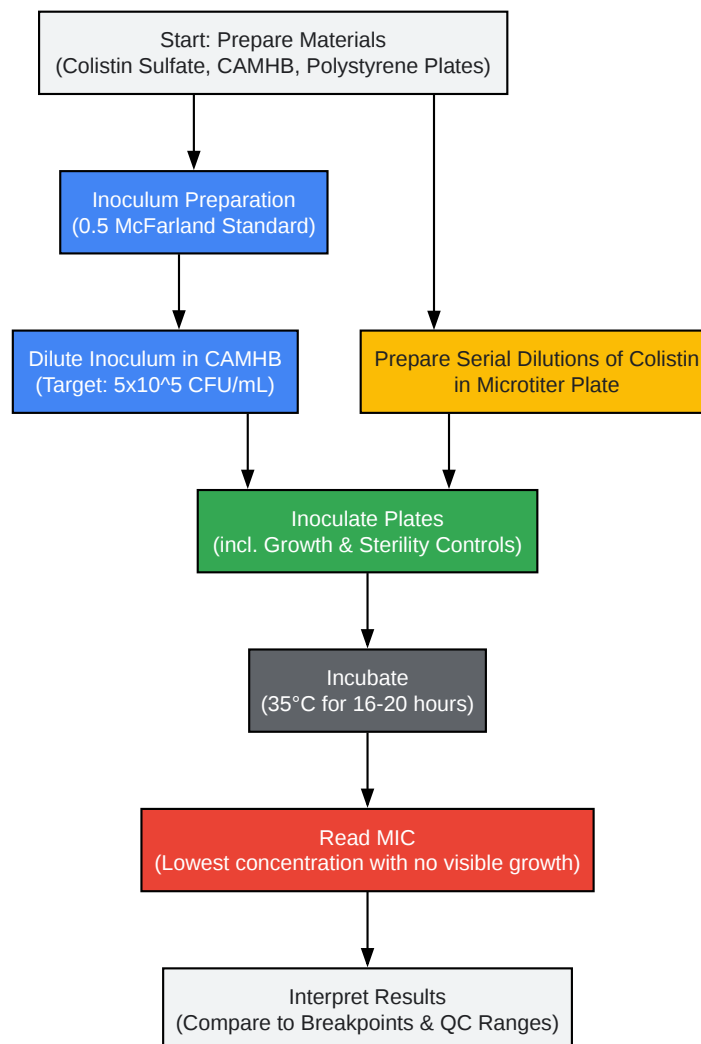
- Inoculate each well (including a growth control well without antibiotic) with the prepared bacterial suspension.
- Include a sterility control well containing only uninoculated broth.
- Incubate the plates in ambient air at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours.[17][19]

5. Reading and Interpreting Results:

- After incubation, examine the plates for visible bacterial growth (turbidity).

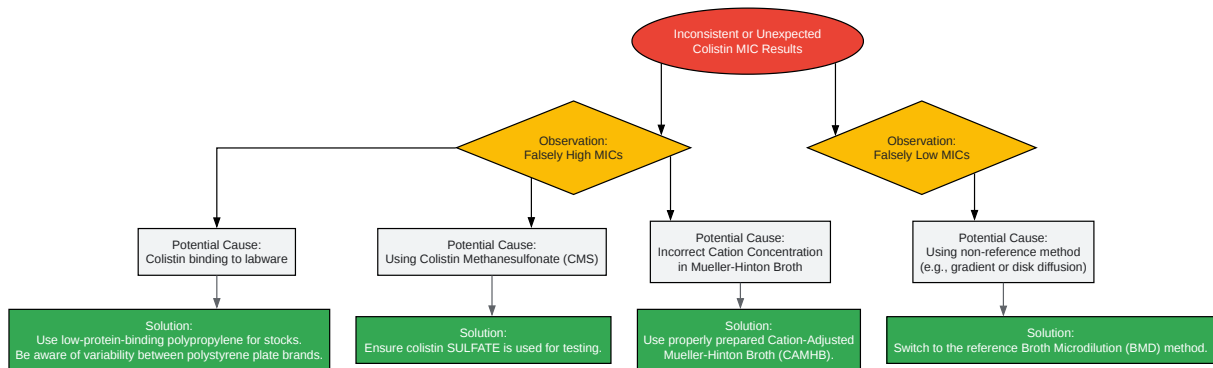
- The MIC is the lowest concentration of colistin that completely inhibits visible growth.[3][19]
- Compare the MIC value to the current CLSI or EUCAST clinical breakpoints to determine if the isolate is susceptible or resistant.[6][16]
- The results are considered valid only if the MICs for the QC strains fall within their acceptable ranges.[2]

Visualizations



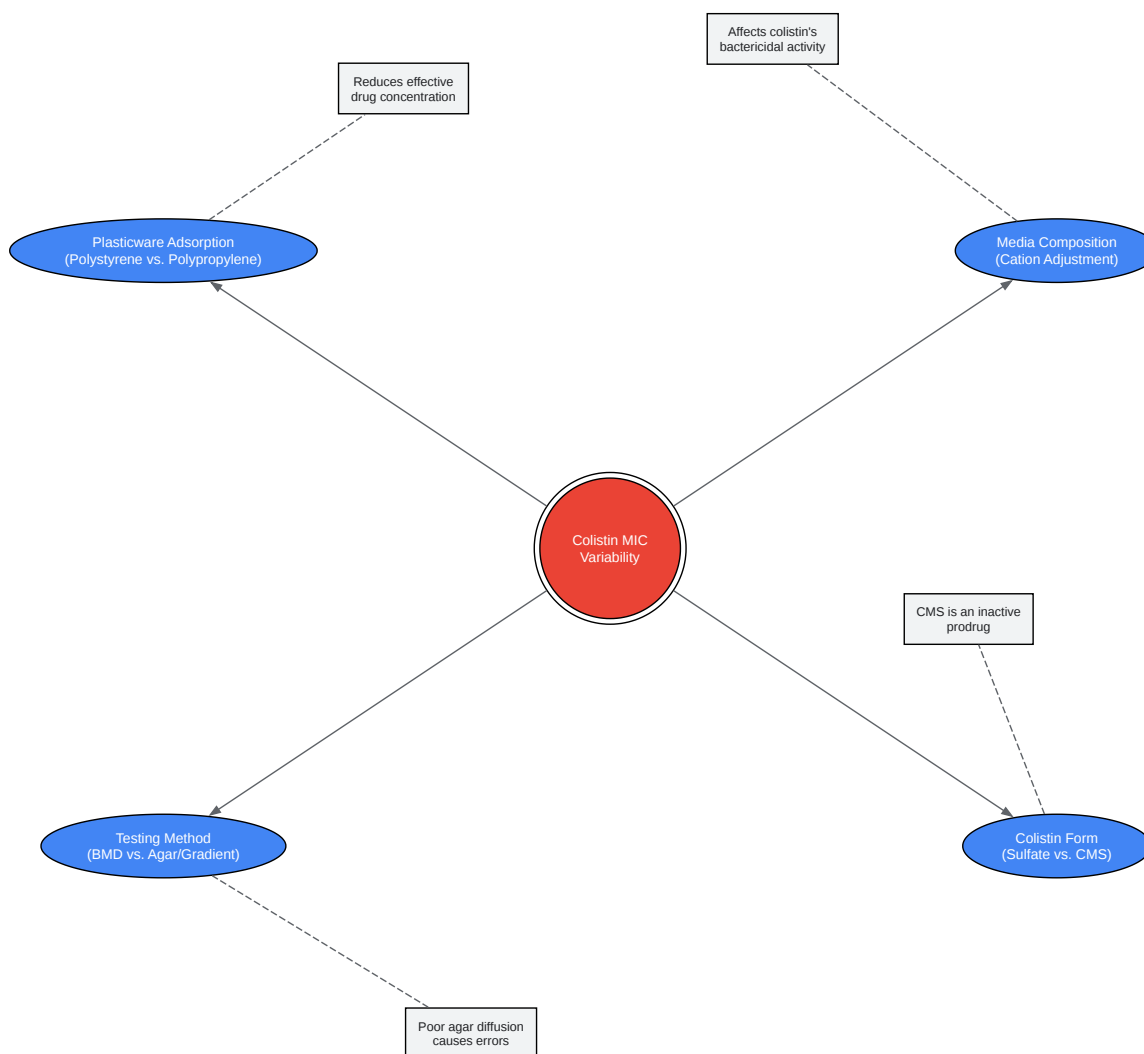
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Caption: Workflow for the reference broth microdilution (BMD) method.



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Caption: Troubleshooting decision tree for variable colistin MIC results.



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Caption: Key factors influencing variability in colistin MIC testing.

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